

7 4' dihydroxyflavone vs glycyrrhizin MUC5AC inhibition potency

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Compound Focus: 7,4'-Dihydroxyflavone

CAS No.: 2196-14-7

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Potency and Basic Profile Comparison

Feature	7,4'-Dihydroxyflavone (7,4'-DHF)	Glycyrrhizin
Source	Flavonoid from <i>Glycyrrhiza uralensis</i> [1]	Triterpenoid from <i>Glycyrrhiza uralensis</i> [1] [2]
In vitro IC ₅₀	1.4 µM [1] [3] [4]	38 µM [1] [4]
Relative Potency	~28 times more potent than glycyrrhizin [1] [4]	Benchmark compound
Key Molecular Mechanisms	Suppresses NF-κB and STAT6 activation; enhances HDAC2 expression [1] [4]	Inhibits MUC5AC gene transcription [2]

Feature	7,4'-Dihydroxyflavone (7,4'-DHF)	Glycyrrhizin
In vivo Efficacy	Reduced MUC5AC in bronchoalveolar lavage (BAL) fluid in an asthmatic mouse model [1] [4]	Attenuated goblet cell hyperplasia and MUC5AC expression in mouse models [2]

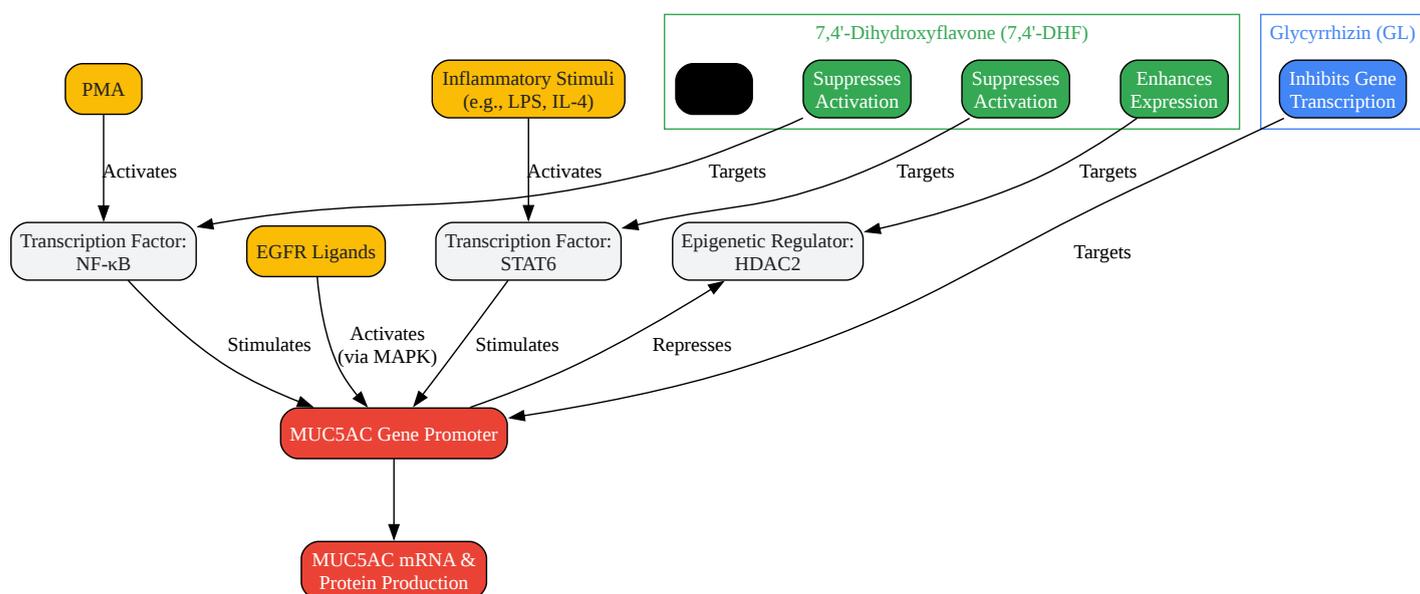
Experimental Methodology

The primary data for this comparison comes from studies using a standardized cellular model to ensure a direct and fair potency assessment.

- **Cell Model:** The experiments were conducted on the **NCI-H292 human airway epithelial cell line**, a standard model for studying MUC5AC expression and mucus production [1] [5] [6].
- **Stimulation:** Cells were stimulated with **Phorbol 12-myristate 13-acetate (PMA)**, an agent that induces inflammation and robustly activates MUC5AC gene expression and protein production [1].
- **Treatment & Measurement:** Cells were pretreated with various concentrations of 7,4'-DHF or glycyrrhizin before PMA stimulation. The inhibition of MUC5AC was measured at both the gene expression (mRNA) and protein production levels, with the IC_{50} (half-maximal inhibitory concentration) calculated from these dose-response experiments [1] [4].

Mechanisms of Action

The two compounds inhibit MUC5AC through distinct but partially overlapping signaling pathways.



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The diagram above illustrates that **7,4'-DHF employs a multi-target strategy** by regulating three key players in mucin regulation: it suppresses the activation of the pro-inflammatory transcription factors NF-κB and STAT6, while also enhancing the expression of HDAC2, which is known to repress inflammatory gene expression [1] [4]. In contrast, research indicates that **glycyrrhizin acts primarily by directly inhibiting MUC5AC gene transcription** [2].

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